

Unveiling the Structure of 3-Hydroxychimaphilin: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxychimaphilin

Cat. No.: B162192

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structural elucidation of **3-Hydroxychimaphilin**, a naturally occurring naphthoquinone. The information presented is collated from the primary scientific literature, offering a detailed account of the experimental procedures and spectroscopic data that were instrumental in determining its chemical structure. This document serves as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

Introduction

3-Hydroxychimaphilin (CAS 33253-99-5) is a bioactive natural product isolated from the plant *Moneses uniflora*. It belongs to the chimaphilin class of compounds, which are known for their antimicrobial properties. The structural determination of this compound was crucial for understanding its chemical properties and biological activity, paving the way for further investigation into its therapeutic potential.

Isolation and Purification

The isolation of **3-Hydroxychimaphilin** was achieved through a multi-step extraction and chromatographic process from the whole plant material of *Moneses uniflora*. The detailed experimental workflow is outlined below.

Experimental Workflow for Isolation and Purification

Isolation and Purification of 3-Hydroxychimaphilin

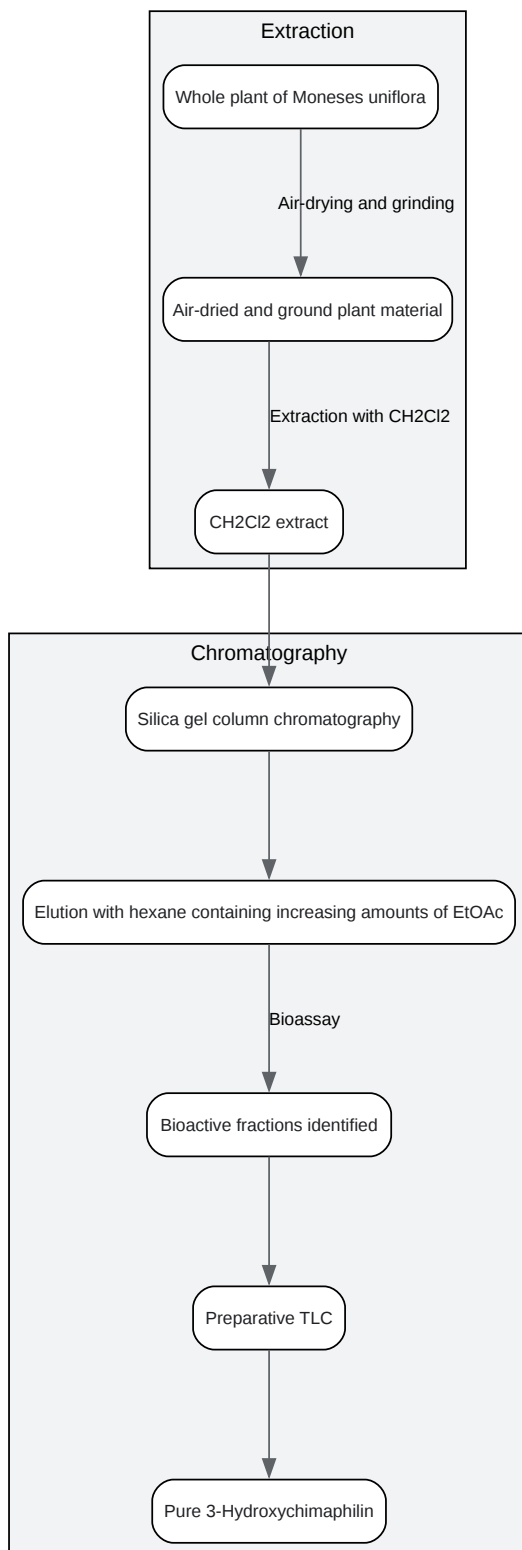
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Figure 1: Experimental workflow for the isolation of **3-Hydroxychimaphilin**.

Detailed Experimental Protocol

The isolation of **3-Hydroxychimaphilin** was performed as follows:

- **Plant Material and Extraction:** Whole plant material of *Moneses uniflora* was collected, air-dried, and ground into a fine powder. The powdered plant material was then exhaustively extracted with dichloromethane (CH₂Cl₂) at room temperature. The resulting crude extract was concentrated under reduced pressure.
- **Column Chromatography:** The crude CH₂Cl₂ extract was subjected to column chromatography on silica gel. The column was eluted with a gradient of increasing ethyl acetate (EtOAc) in hexane. Fractions were collected and monitored by thin-layer chromatography (TLC).
- **Bioassay-Guided Fractionation:** The collected fractions were tested for their antimicrobial activity to identify the bioactive fractions containing the compounds of interest.
- **Preparative Thin-Layer Chromatography (TLC):** The bioactive fractions were further purified using preparative TLC on silica gel plates, with a suitable solvent system, to yield pure **3-Hydroxychimaphilin**.

Structural Elucidation

The structure of **3-Hydroxychimaphilin** was determined through a combination of spectroscopic techniques, including mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry

High-resolution mass spectrometry was used to determine the molecular formula of the isolated compound.

Spectroscopic Method	Data	Interpretation
High-Resolution Electron Impact Mass Spectrometry (HREIMS)	m/z 202.0630 [M] ⁺	Molecular Formula: C ₁₂ H ₁₀ O ₃

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR and ^{13}C NMR spectroscopy provided detailed information about the carbon-hydrogen framework of **3-Hydroxychimaphilin**.

Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Integration	Assignment
7.98	d	8.0	1H	H-5
7.58	t	8.0	1H	H-7
7.49	d	8.0	1H	H-8
7.21	s	1H	H-4	
2.40	s	3H	C-2-CH ₃	
2.25	s	3H	C-7-CH ₃	

Chemical Shift (δ) (ppm)	Carbon Type	Assignment
185.2	C	C-1
181.8	C	C-4
146.8	C	C-3
144.5	C	C-6
136.5	CH	C-7
133.2	C	C-4a
132.8	CH	C-5
129.5	C	C-8a
125.4	CH	C-8
120.2	CH	C-4
21.8	CH ₃	C-7-CH ₃
16.2	CH ₃	C-2-CH ₃

Chemical Structure

Based on the interpretation of the spectroscopic data, the structure of **3-Hydroxychimaphilin** was elucidated as 3-hydroxy-2,7-dimethyl-1,4-naphthoquinone.

Chemical Structure of 3-Hydroxychimaphilin



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Figure 2: Chemical structure of **3-Hydroxychimaphilin**.

Conclusion

The structural elucidation of **3-Hydroxychimaphilin** was accomplished through a systematic process of isolation, purification, and spectroscopic analysis. The detailed experimental protocols and comprehensive spectroscopic data presented in this guide provide a foundational understanding of the chemical nature of this bioactive natural product. This information is critical for further research into its synthesis, derivatization, and evaluation of its pharmacological properties for potential drug development applications.

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